

Chemical Properties and Solution Preparation

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Compound Focus: L-Thyroxine-13C6

Cat. No.: S1791281

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L-Thyroxine-13C6 is synthesized with six carbon-13 atoms in the inner ring structure. Key properties and preparation guidelines are summarized below.

Property	Specification
Molecular Formula	$C_9^{13}C_6H_{11}I_4NO_4$ [1]
CAS Number	720710-30-5 [1]
Purity	$\geq 99\%$ [2]
Common Solution	100 $\mu\text{g/mL}$ in methanol with 0.1N NH_3 [3]
Recommended Storage	-20°C ; in solvent: -80°C for long-term (6 months) [3] [1]

For use as an IS, the certified solution can be diluted with a methanol/water mixture to a working concentration, typically around **100 ng/mL** [4]. Aliquoting and storing the stock and working solutions at low temperatures is critical for stability.

Application 1: Quantitative Analysis of Thyroid Hormones in Serum

This protocol is adapted from a method developed for the simultaneous analysis of five thyroid hormones in serum samples using solid-phase extraction (SPE) and LC-MS/MS [4].

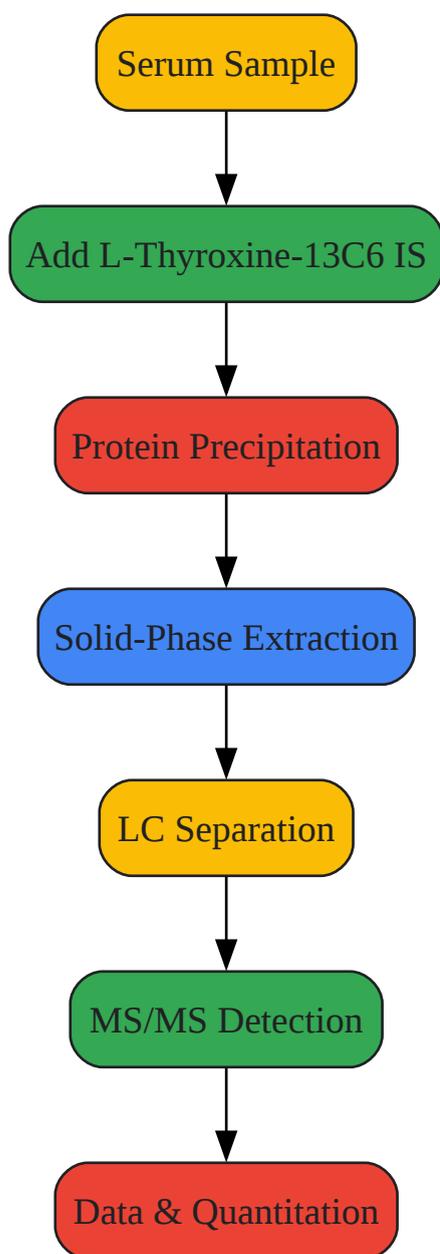
Materials and Reagents

- **Calibrators:** T4, T3, rT3, 3,3'-T2, and 3,5-T2.
- **Internal Standard:** **L-Thyroxine-13C6** working solution.
- **Protection Solution:** Contains antioxidants like ascorbic acid and dithiothreitol to prevent hormone degradation.
- **SPE Cartridges:** Polymer-based, 3 mL volume, 60 mg sorbent.
- **Mobile Phases:** Methanol and water, typically with modifiers like formic acid.

Step-by-Step Protocol

- **Sample Preparation:** Add a known amount of the **L-Thyroxine-13C6** working solution (e.g., 0.5 mL of 100 ng/mL) to a measured volume of serum (e.g., 0.5-1.0 mL) [4].
- **Protein Precipitation:** Add a protection solution and a precipitating solvent like methanol. Vortex and centrifuge to pellet proteins.
- **Solid-Phase Extraction:**
 - Condition the SPE cartridge with methanol and water.
 - Load the supernatant onto the cartridge.
 - Wash with a water-methanol mixture.
 - Elute the target analytes and IS with a stronger solvent like pure methanol.
- **LC-MS/MS Analysis:**
 - **Chromatography:** Use a C18 column with a gradient elution of methanol/water.
 - **Mass Spectrometry:** Operate in negative electrospray ionization (ESI-) mode with Multiple Reaction Monitoring (MRM).

The following diagram illustrates the complete workflow for serum sample analysis:



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Performance Characteristics

The table below summarizes the validated method performance for spiked bovine serum [4].

Performance Metric	Result
Calibration Range	1.0 to 500 ng/mL
Mean Method Recovery	81.3 - 111.9 %
Precision (RSD)	1.2 - 9.6 %
On-column LOD	1.5 - 7.0 pg

Application 2: Comprehensive Analysis of THs and Metabolites in Cell Cultures

This protocol is based on a validated method for extracting and quantifying a broad suite of thyronines (TN), thyronamines (TAM), and thyroacetic acids (TAc) from cell lysates [2].

Materials and Reagents

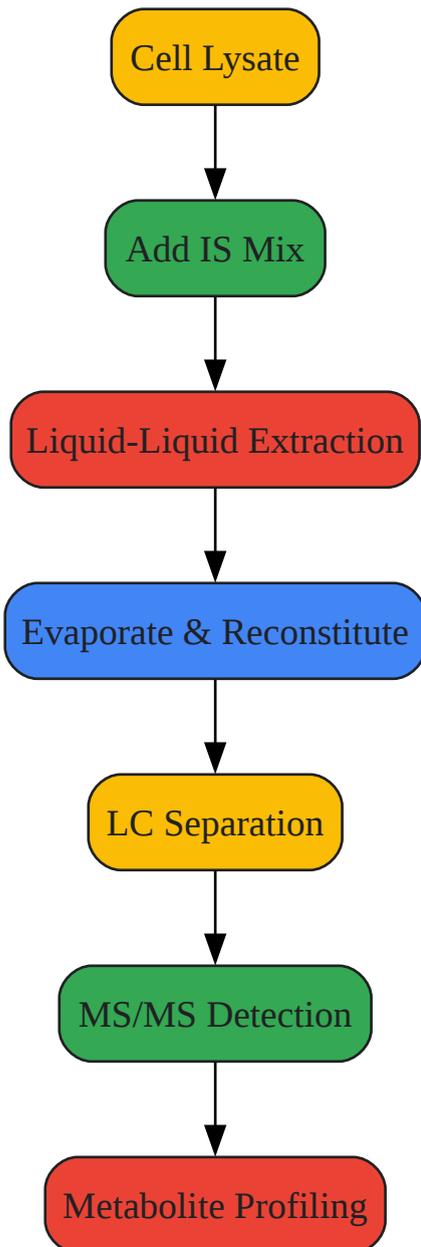
- **Internal Standards:** A mixture of stable isotope-labeled IS, including **L-Thyroxine-13C6**, 13C6-T3, 13C6-rT3, and 13C6-3,3'-T2, and deuterated standards for TAM and TAc [2].
- **Extraction Solvents:** t-butyl methyl ether and 2-propanol.
- **Cell Lysis Buffer:** Typically contains sucrose and EDTA.

Step-by-Step Protocol

- **Incubation and Harvest:** Incubate cells with the hormone/metabolite of interest. Harvest cells and lyse them in an appropriate buffer.
- **Liquid-Liquid Extraction:**
 - Add the internal standard mix to the cell lysate.
 - Perform extraction with an organic solvent like t-butyl methyl ether/2-propanol.
 - Vortex, centrifuge, and transfer the organic layer.
- **Evaporation and Reconstitution:** Evaporate the organic solvent to dryness under a gentle stream of nitrogen. Reconstitute the dry residue in a mobile phase-compatible solvent.
- **LC-MS/MS Analysis:**

- The LC-MS/MS system is configured similarly to the serum method but with a gradient optimized to separate the wider suite of metabolites.

The workflow for processing cellular samples is outlined below:



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Performance Characteristics

The table below shows the method's validation data for PCCL3 thyrocyte lysates [2].

Performance Metric	Result
Calibration Range	0.010 - 50 nM
Lower Limit of Quantification (LLOQ)	0.031 - 1 nM

Key Advantages of Using L-Thyroxine-13C6 as an Internal Standard

Using a stable isotope-labeled internal standard like **L-Thyroxine-13C6** is a cornerstone of reliable bioanalysis. Its primary advantages include:

- **Compensation for Matrix Effects:** It co-extracts with the native analytes, matching the suppression or enhancement of ionization caused by the sample matrix in the mass spectrometer. This is the single most important factor for achieving accurate quantification in complex biological samples [4].
- **Correction for Sample Preparation Losses:** It accounts for variability and inefficiencies during multi-step sample clean-up processes like protein precipitation, liquid-liquid extraction, and solid-phase extraction [2].
- **High Specificity in MS Detection:** The mass shift introduced by the 13C6-label allows the IS to be distinguished from the native T4, enabling specific detection and avoiding interference [3] [2].

I hope these detailed application notes provide a solid foundation for your research. Should you require further clarification on specific steps or need information tailored to a different matrix, please feel free to ask.

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